

# Application Notes and Protocols: ONX-0914 TFA Intravenous Injection in Mice

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: ONX-0914 TFA

Cat. No.: B8176041

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## Introduction

ONX-0914, also known as PR-957, is a potent and selective inhibitor of the immunoproteasome, a specialized form of the proteasome predominantly expressed in hematopoietic cells.[1] By targeting the  $\beta 5i$  (LMP7) and to a lesser extent the  $\beta 1i$  (LMP2) subunits of the immunoproteasome, ONX-0914 modulates immune responses, making it a valuable tool for preclinical research in autoimmune diseases, certain cancers, and inflammatory conditions.[2][3] These application notes provide a detailed protocol for the preparation and intravenous administration of **ONX-0914 TFA** in mice, compiled from various preclinical studies.

## Quantitative Data Summary

The following table summarizes the reported intravenous dosages of ONX-0914 used in various mouse models and their observed effects.

Mouse Model	Dosage (mg/kg)	Dosing Schedule	Key Findings	Reference
Collagen Antibody-Induced Arthritis (CAIA)	2, 6, 10	Intravenous injection	Dose-dependent amelioration of disease signs. 10 mg/kg completely blocked visible signs of disease.	[1]
Collagen-Induced Arthritis (CIA)	Not specified	Intravenous injection	Induced a rapid therapeutic response.	[1]
Acute Lymphoblastic Leukemia (ALL) Xenograft	15	Subcutaneous (comparable in vivo activity to IV)	Significantly delayed tumor growth, comparable to Bortezomib.	[3]
Atherosclerosis (LDLr <sup>-/-</sup> mice)	10	3 times weekly for 7 weeks	Significantly reduced atherosclerotic lesion size.	[4]

## Experimental Protocols

### Materials

- **ONX-0914 TFA** (Trifluoroacetic acid salt)
- Vehicle solution components:
  - Sulfobutylether- $\beta$ -cyclodextrin (SBE- $\beta$ -CD)
  - Sodium citrate
  - Water for Injection (WFI)

- Sterile 1.5 mL microcentrifuge tubes
- Sterile insulin syringes with appropriate gauge needles (e.g., 28-30G)
- Animal restrainer for intravenous injection
- 70% ethanol
- Animal scale

## Equipment

- Vortex mixer
- pH meter
- Analytical balance
- Heating block or water bath (optional, for aiding dissolution)
- Laminar flow hood (recommended for sterile preparation)

## Preparation of ONX-0914 Injection Solution

This protocol is based on formulations described in the literature for in vivo mouse studies.[\[5\]](#)[\[6\]](#)  
[\[7\]](#)

- Prepare the Vehicle Solution:
  - Prepare a 10% (w/v) solution of sulfobutylether- $\beta$ -cyclodextrin in Water for Injection. For example, to make 10 mL of vehicle, dissolve 1 g of SBE- $\beta$ -CD in 10 mL of WFI.
  - Add sodium citrate to a final concentration of 10 mM.
  - Adjust the pH of the solution to 6.0 using citric acid or sodium hydroxide as needed.
  - Sterile filter the vehicle solution through a 0.22  $\mu$ m filter into a sterile container.
- Reconstitute **ONX-0914 TFA**:

- Calculate the required amount of **ONX-0914 TFA** based on the desired final concentration and the number of animals to be injected. Account for the molecular weight of the TFA salt if necessary for precise dosing.
- Weigh the calculated amount of **ONX-0914 TFA** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of the prepared vehicle solution to achieve the desired final concentration. For example, to prepare a 1 mg/mL solution, add 1 mL of vehicle to 1 mg of **ONX-0914 TFA**.
- Vortex the solution thoroughly until the **ONX-0914 TFA** is completely dissolved. Gentle warming (e.g., 37°C) may be used to aid dissolution.<sup>[1]</sup>

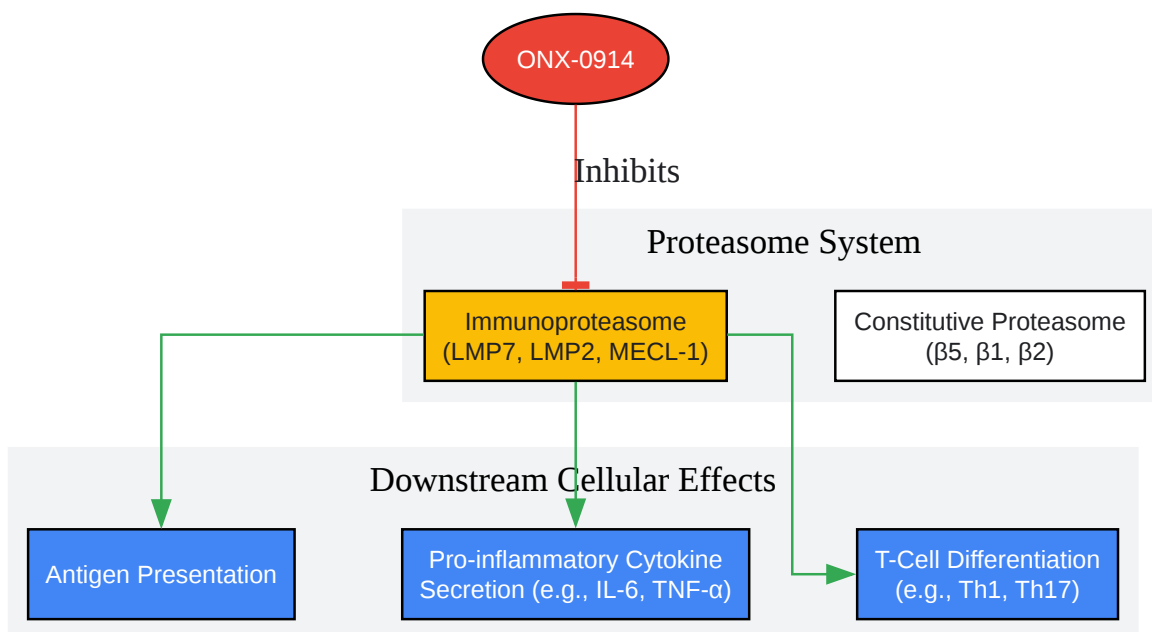
## Intravenous Injection Protocol in Mice

- Animal Preparation:
  - Weigh each mouse to determine the precise injection volume.
  - Secure the mouse in a suitable restrainer to expose the tail veins.
- Injection Procedure:
  - Disinfect the tail with 70% ethanol.
  - Draw the calculated volume of the ONX-0914 solution into a sterile insulin syringe. Ensure there are no air bubbles.
  - Locate one of the lateral tail veins.
  - Carefully insert the needle into the vein at a shallow angle. Successful entry is often indicated by a flash of blood in the hub of the needle.
  - Slowly inject the solution. If significant resistance is met or a subcutaneous bleb forms, the needle is not in the vein. In such a case, withdraw the needle and attempt injection in a more proximal location on the same or opposite vein.

- After successful injection, withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad to prevent bleeding.
- Post-Injection Monitoring:
  - Return the mouse to its cage and monitor for any immediate adverse reactions.
  - Continue to monitor the animals according to the specific experimental timeline for signs of toxicity or therapeutic effects.

## Visualizations

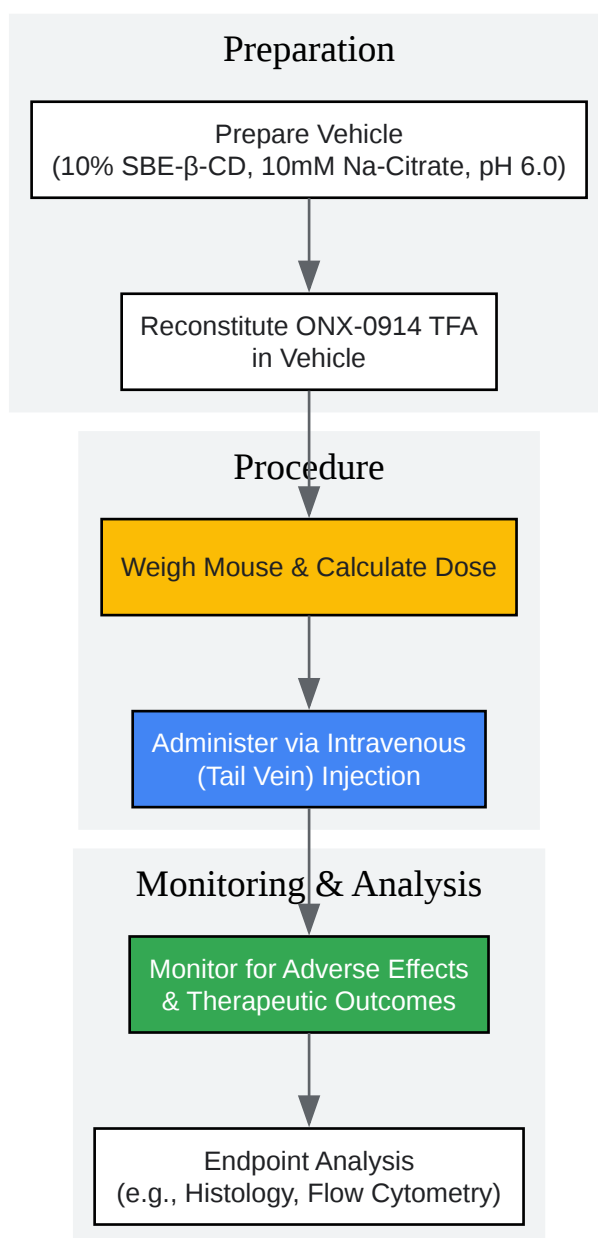
### Signaling Pathway of ONX-0914



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Caption: Mechanism of action of ONX-0914 via immunoproteasome inhibition.

## Experimental Workflow for In Vivo Study



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Caption: Workflow for ONX-0914 intravenous administration in mice.

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